

# Essential Safety and Operational Guide for Handling 5-Hydroxydecanoate Sodium

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## Compound of Interest

Compound Name: *5-Hydroxydecanoate sodium*

Cat. No.: *B1264779*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Hydroxydecanoate sodium** (CAS No: 71186-53-3). The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

## Personal Protective Equipment (PPE)

While **5-Hydroxydecanoate sodium** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, adherence to good industrial hygiene and safety practices is essential.<sup>[1][2]</sup> The recommended personal protective equipment is outlined below.

PPE Category	Item	Specification	Standard Compliance
Eye/Face Protection	Safety glasses or chemical safety goggles	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166 <sup>[2]</sup>
Skin Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and use proper removal technique.	EU Directive 89/686/EEC and the standard EN 374 <sup>[1]</sup>
Lab coat or protective clothing	Wear appropriate protective clothing to prevent skin exposure.	N/A	
Respiratory Protection	None required under normal use	If dust formation is likely, a particle filter respirator may be used.	NIOSH (US) or EN 149 (EU) approved
Hand Hygiene	Hand washing	Wash and dry hands after handling.	Good laboratory practice

## Handling and Storage

Proper handling and storage are critical to maintain the integrity of **5-Hydroxydecanoate sodium** and to ensure a safe laboratory environment.

Aspect	Procedure
Ventilation	Handle in a well-ventilated area. Provide appropriate exhaust ventilation where dust may form. <a href="#">[1]</a>
Handling Practices	Avoid contact with skin, eyes, or clothing. Avoid ingestion and inhalation. Avoid dust formation. <a href="#">[2]</a>
Storage Conditions	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. <a href="#">[1]</a> <a href="#">[2]</a> For long-term stability, some suppliers recommend refrigeration and storage with a desiccant. <a href="#">[1]</a> <a href="#">[2]</a>
Incompatible Materials	Strong oxidizing agents. <a href="#">[2]</a>

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, follow these procedures.

Situation	Action
Spill	Sweep up and shovel the material. <a href="#">[1]</a> Place in a suitable, closed container for disposal. <a href="#">[1]</a> Avoid generating dust. <a href="#">[2]</a>
Skin Contact	Wash off with soap and plenty of water. <a href="#">[1]</a>
Eye Contact	Flush eyes with water as a precaution. <a href="#">[1]</a>
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration. <a href="#">[1]</a>
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. <a href="#">[1]</a>

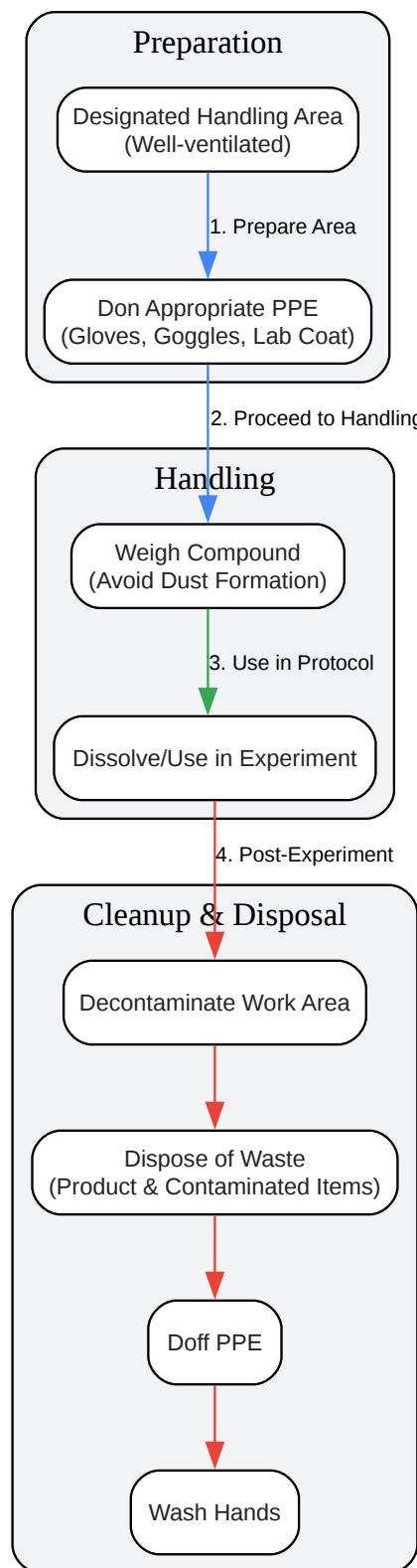
## Disposal Plan

Dispose of **5-Hydroxydecanoate sodium** and its contaminated packaging in accordance with local and national regulations.

Waste Type	Disposal Method
Unused Product	Offer surplus and non-recyclable solutions to a licensed disposal company. <a href="#">[1]</a>
Contaminated Packaging	Dispose of as unused product. <a href="#">[1]</a>

## Experimental Workflow: Handling 5-Hydroxydecanoate Sodium

The following diagram outlines the standard workflow for handling **5-Hydroxydecanoate sodium** in a laboratory setting, from preparation to disposal.

[Click to download full resolution via product page](#)**Standard Laboratory Workflow for 5-Hydroxydecanoate Sodium**

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## References

- 1. [bio.vu.nl](http://bio.vu.nl) [bio.vu.nl]
- 2. [fishersci.com](http://fishersci.com) [fishersci.com]
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